

6-Methyl-1-heptanol solubility in water and ethanol

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Compound Focus: 6-Methyl-1-heptanol

CAS No.: 26952-21-6

Cat. No.: S581708

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Chemical Identity and Basic Properties

6-Methyl-1-heptanol is a branched-chain primary alcohol. The search results show two different CAS numbers for this compound (1653-40-3 and 26952-21-6), which typically refer to the same chemical structure but may originate from different naming conventions or supplier registrations [1] [2] [3].

The table below summarizes its key identifying information and basic physical properties from the search results.

Property	Value	Source
IUPAC Name	6-methylheptan-1-ol	[2]
Molecular Formula	C ₈ H ₁₈ O	[1] [2] [3]
Molecular Weight	130.23 g/mol	[2] [3]
CAS Registry Number	1653-40-3, 26952-21-6	[1] [2]
Physical Form	Clear, colorless liquid	[2] [4]
Boiling Point	183-188 °C (approx. 361-368 K)	[2] [4] [5]

Property	Value	Source
Melting Point	< -76 °C to -106 °C	[4] [5]
Density	0.832 g/cm ³ at 20°C	[4]
Flash Point	73-82 °C (Closed cup)	[2] [4]

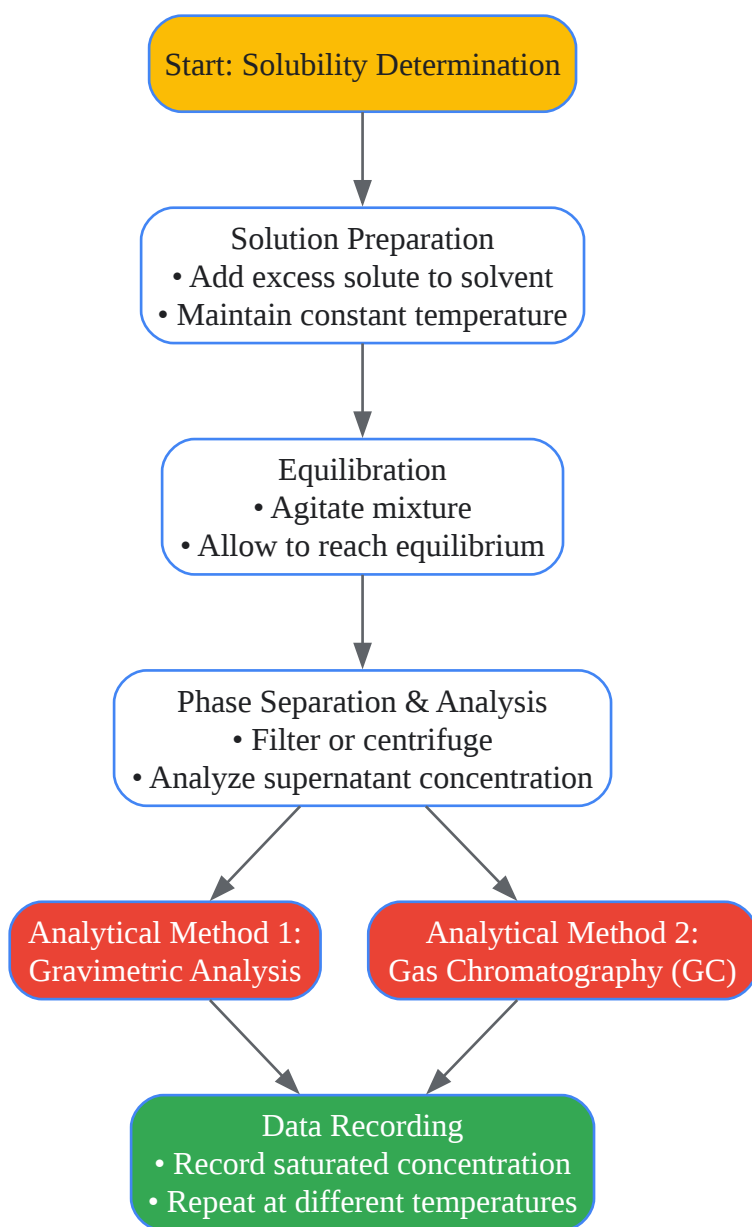
Solubility and Other Physicochemical Data

The quantitative data on the solubility of **6-Methyl-1-heptanol** is sparse. One source provides a specific value for water solubility, while others offer qualitative descriptions.

Property	Value	Source & Notes
Water Solubility	0.9 g/L at 20 °C	[4]
Solubility in Ethanol	Miscible	[4]
General Solubility	"Slightly soluble in water"; "Miscible with ethanol, ether, and most organic solvents"	[4]
LogP (Estimated)	2.721 (est.)	[5] (Indicates high hydrophobicity)

Experimental Workflow for Solubility Determination

While no direct protocols were found, the general workflow for determining alcohol solubility in the lab can be summarized in the diagram below. This process involves preparing a saturated solution and using analytical methods to measure the maximum concentration dissolved.



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Key steps and considerations for the experiment include:

- **Solution Preparation:** An excess of **6-Methyl-1-heptanol** is added to the solvent (water or ethanol) in a sealed container to prevent evaporation [4].
- **Equilibration:** The mixture is agitated in a temperature-controlled environment (e.g., water bath) for a sufficient time to reach saturation. The mild, alcohol-like odor mentioned in sources suggests the compound is volatile, so containers should be sealed [2] [4].
- **Phase Separation & Analysis:** The saturated solution is filtered or centrifuged to obtain a clear supernatant. Analysis can be performed using:

- **Gravimetric Analysis:** Evaporating the solvent from a known volume of supernatant and weighing the residual solute.
- **Gas Chromatography (GC):** This method is well-suited for volatile organic compounds like **6-Methyl-1-heptanol**, which has a known GC retention index [6].

Safety and Handling Information

For researchers handling this chemical, note the following safety information:

- **Hazards:** Classified as a **combustible liquid** that may cause skin, serious eye, and respiratory irritation [4].
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and protective clothing [4].
- **Handling:** Use only in a well-ventilated area and avoid breathing vapors [4].

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References

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